

(-)-Albine molecular formula and molecular weight

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Compound of Interest

Compound Name: (-)-Albine

Cat. No.: B1615923

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An In-depth Technical Guide on the Core Properties of **(-)-Albine**

This document provides core molecular information for researchers, scientists, and drug development professionals working with **(-)-Albine**. The data is presented to facilitate easy reference and comparison.

Core Molecular Data

The fundamental molecular properties of **(-)-Albine** are summarized in the table below. This information is critical for a variety of experimental and analytical procedures, including but not limited to, mass spectrometry, dosage calculations, and structural analysis.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ N ₂ O	PubChem[1], NIST WebBook[2][3], J-GLOBAL[4]
Molecular Weight	232.32 g/mol	PubChem[1]
	232.3214 g/mol	NIST WebBook[2][3]

Note: The slight variation in molecular weight between different databases is due to differences in calculation methods and the isotopic abundances used.

Further Information

This guide focuses on the fundamental molecular properties of **(-)-Albine**. Detailed experimental protocols, signaling pathway analyses, and comprehensive workflows are beyond the scope of this document. For such detailed information, it is recommended to consult peer-reviewed scientific literature and specialized biochemical databases.

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References

- 1. (-)-Albine | C14H20N2O | CID 185761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Albine [webbook.nist.gov]
- 3. Albine [webbook.nist.gov]
- 4. Albine | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
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